

Pyronin Y: A Technical Guide to Solubility and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyronine*

Cat. No.: *B1678543*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Pyronin Y, a cationic xanthene dye, is a versatile fluorescent probe predominantly used for the specific staining of RNA in both living and fixed cells. Its application in techniques such as flow cytometry and fluorescence microscopy makes a thorough understanding of its solubility and stability paramount for reproducible and accurate experimental outcomes. This technical guide provides an in-depth overview of the solubility characteristics and optimal storage conditions for Pyronin Y, supplemented with detailed experimental protocols.

Physicochemical Properties and Solubility

Pyronin Y is a dark green to black crystalline solid.^[1] Its solubility is dependent on the solvent system employed. The quantitative data for its solubility in various common laboratory solvents are summarized below.

Solvent	Solubility	Observations	Source(s)
Water	~4-90 mg/mL	Yields a clear dark red solution.[2][3] Sonication may be required.[4][5] Mixes with water (8.96% at 26°C) to produce red solutions with yellow fluorescence.[6]	[2][3][4][5][6]
Dimethyl Sulfoxide (DMSO)	~10-25 mg/mL	Sonication is recommended.[4][5] Hygroscopic DMSO can impact solubility; use newly opened solvent.[4]	[4][5][7][8]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	-	[7][9]
Dimethylformamide (DMF)	~3 mg/mL	-	[7][9]
Ethanol	~6-10 mM	Soluble.[10]	[10]
15% Acetic Acid in Water	10 mg/mL	Dissolves to form a solution for subsequent dilution.[2][3]	[2][3]

Storage and Stability

Proper storage of Pyronin Y in both its solid and solution forms is critical to maintain its integrity and performance.

Solid Form

As a crystalline solid, Pyronin Y is relatively stable.

Condition	Recommendation	Duration	Source(s)
Temperature	Room temperature or -20°C	≥ 4 years at -20°C; Up to 12 months at ambient temperature.	[2][3][7][8][10]
Light	Store away from light	Long-term	[4][8][11]
Atmosphere	Keep container tightly closed in a dry, cool, and well-ventilated place.	Long-term	[1][6][12]

Solution Form

The stability of Pyronin Y in solution is more limited and depends on the solvent and storage conditions.

Solvent	Storage Temperature	Duration	Recommendations	Source(s)
Aqueous Solutions	4°C	Not recommended for more than one day.	Store protected from light.[13][14]	[7][13][14]
DMSO/DMF Stock Solutions	-20°C or -80°C	1 month at -20°C; 6-12 months at -80°C.	Aliquot to avoid repeated freeze-thaw cycles. Store sealed and away from moisture and light.	[4][5][15]

Experimental Protocols

Preparation of a 1 mg/mL Aqueous Stock Solution

This protocol is suitable for general staining purposes.

- Weigh out 1 mg of Pyronin Y powder.
- Add 1 mL of distilled water to a suitable container.
- Add the Pyronin Y powder to the water.
- Vortex or sonicate until the solid is completely dissolved, yielding a clear dark red solution.[\[2\]](#)
- Filter sterilize the solution using a 0.22 μm filter for cell-based assays.[\[4\]](#)
- Use the solution fresh, as aqueous solutions are not recommended for long-term storage.[\[7\]](#)

Preparation of a 10 mg/mL Stock Solution in 15% Acetic Acid

This concentrated stock is often used for RNA staining in gel electrophoresis.

- Prepare a 15% acetic acid solution in water.
- Dissolve 25 mg of Pyronin Y in 2.5 mL of the 15% acetic acid solution.[\[2\]](#)[\[3\]](#)
- Ensure the dye is fully dissolved before use.[\[2\]](#)[\[3\]](#)
- This stock solution is typically diluted 5-fold with water before being used in a staining procedure.[\[2\]](#)[\[3\]](#)

Staining Protocol for Flow Cytometry

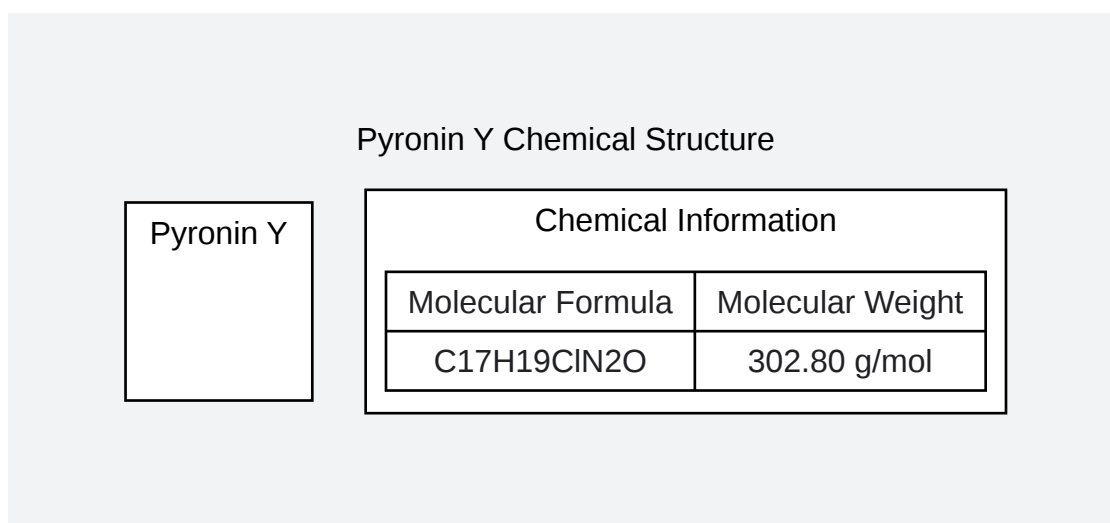
This protocol provides a general guideline for staining cells to analyze RNA content.

- Cell Preparation:
 - For suspension cells, collect by centrifugation and wash twice with PBS.
 - For adherent cells, detach, centrifuge, and wash with PBS.
 - Resuspend the cell pellet in PBS to a density of approximately 1×10^6 cells/mL.[\[5\]](#)
- Staining:

- Prepare a working solution of Pyronin Y (e.g., 1 µg/mL) in an appropriate buffer (e.g., PBS or sodium acetate buffer, pH 4.7).[4][5]
- Add 1 µL of a 1 mg/mL Pyronin Y stock solution to 1 mL of the cell suspension.
- Incubate on ice for 20 minutes, protected from light.[5]
- Analysis:
 - Analyze the stained cells on a flow cytometer. Pyronin Y has an excitation maximum between 540-550 nm and an emission maximum between 560-580 nm.[7][9]

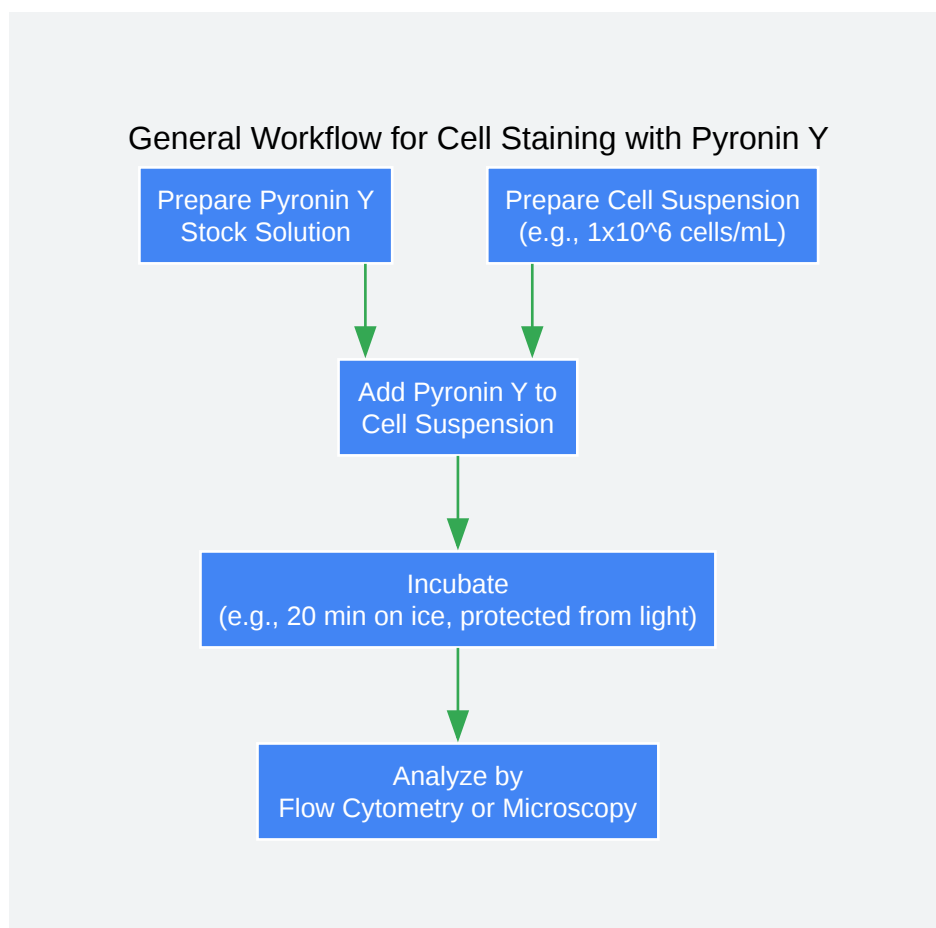
Visualized Workflows and Structures

To further clarify the experimental process and the molecular basis of its function, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Chemical structure and basic information for Pyronin Y.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for staining cells with Pyronin Y.

Safety and Handling

Pyronin Y is considered a hazardous substance.[6] It is suspected of causing genetic defects and can cause skin and serious eye irritation.[11][12] Always consult the Safety Data Sheet (SDS) before use.[6][11][12] General safety precautions include:

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection. [11]
- Handling: Avoid contact with skin and eyes, and avoid inhalation of dust.[6] Use in a well-ventilated area.[6]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][6]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Pyronin Y | TargetMol [targetmol.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. caymanchem.com [caymanchem.com]
- 10. Pyronin Y (Pyronin G), Cationic dye (RNA) (CAS 92-32-0) | Abcam [abcam.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. fishersci.com [fishersci.com]
- 13. Pyronin Y (PY) Solution Preparation and Recipe | AAT Bioquest [aatbio.com]
- 14. Pyronin Y (PY) Solution [novoprolabs.com]
- 15. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Pyronin Y: A Technical Guide to Solubility and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678543#solubility-and-storage-conditions-for-pyronin-y\]](https://www.benchchem.com/product/b1678543#solubility-and-storage-conditions-for-pyronin-y)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com